

# Ethambutol dihydrochloride molecular formula and weight for calculations

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## Compound of Interest

Compound Name: *Ethambutol dihydrochloride*

Cat. No.: *B7790668*

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## Ethambutol Dihydrochloride: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, a comprehensive understanding of the physicochemical properties and mechanism of action of **Ethambutol Dihydrochloride** is paramount for its effective application in the study of Mycobacterium tuberculosis and other susceptible mycobacteria. This guide provides core technical data, outlines a common experimental protocol, and visualizes the compound's mechanism of action to support laboratory investigations.

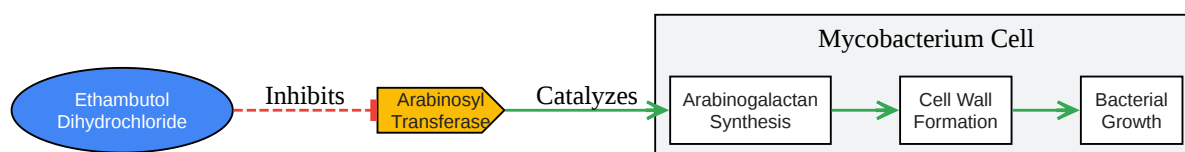
### Core Physicochemical Data

Precise calculations for experimental assays begin with accurate molecular data. The fundamental properties of **Ethambutol Dihydrochloride** are summarized below.

Property	Value	Citation(s)
Molecular Formula	C <sub>10</sub> H <sub>26</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	277.23 g/mol	[1][2][3]
CAS Number	1070-11-7	[1][2][3]
Synonyms	Ethambutol HCl, 2,2'-(1,2-Ethanediyldiimino)bis-1-butanol dihydrochloride	[1][3][4]

## Mechanism of Action

**Ethambutol Dihydrochloride** is a bacteriostatic agent that specifically targets the synthesis of the mycobacterial cell wall.[5] Its primary mechanism involves the inhibition of the enzyme arabinosyl transferase.[6] This enzyme is crucial for the polymerization of arabinose into arabinogalactan, a key component of the mycobacterial cell wall.[5] By disrupting the formation of the arabinogalactan layer, ethambutol compromises the integrity of the cell wall, leading to increased permeability and ultimately inhibiting bacterial growth.[5][6]



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## References

- 1. Ethambutol Hydrochloride | C<sub>10</sub>H<sub>26</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>2</sub> | CID 14051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. scbt.com [scbt.com]
- 4. Ethambutol dihydrochloride | 1070-11-7 [chemicalbook.com]
- 5. Ethambutol - Wikipedia [en.wikipedia.org]
- 6. bocsci.com [bocsci.com]
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